

In-Depth Technical Guide: 4-Chloro-2,6-difluorophenol

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Compound of Interest

Compound Name: 4-Chloro-2,6-difluorophenol

Cat. No.: B176277

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CAS Number: 164790-68-5

Disclaimer: This technical guide provides a comprehensive overview of **4-Chloro-2,6-difluorophenol**. It is important to note that publicly available, peer-reviewed experimental data for this specific compound is limited. Therefore, some sections of this guide, particularly concerning detailed experimental protocols and spectroscopic analysis, are based on established chemical principles and data from structurally related compounds. This information is intended for research and development purposes and should be used with the understanding that it serves as a predictive and comparative resource.

Introduction

4-Chloro-2,6-difluorophenol is a halogenated aromatic compound of interest to researchers and scientists in drug development and chemical synthesis. Its structure, featuring a phenol ring substituted with a chlorine atom and two fluorine atoms, suggests potential applications as a building block in the synthesis of more complex molecules, including pharmaceutical intermediates and agrochemicals. The presence of fluorine atoms can significantly alter the physicochemical and biological properties of a molecule, often enhancing metabolic stability, binding affinity, and lipophilicity.

Physicochemical Properties

The fundamental physicochemical properties of **4-Chloro-2,6-difluorophenol** are summarized in the table below. These properties are crucial for understanding its behavior in chemical

reactions and biological systems.

Property	Value	Source
CAS Number	164790-68-5	[1]
Molecular Formula	C ₆ H ₃ ClF ₂ O	[1]
Molecular Weight	164.54 g/mol	[1]
Appearance	White crystalline solid	Internal Prediction
Melting Point	54 - 56 °C	Internal Prediction
Odor	Phenolic	Internal Prediction

Synthesis

A specific, detailed experimental protocol for the synthesis of **4-Chloro-2,6-difluorophenol** is not readily available in the published literature. However, a plausible synthetic route can be proposed based on well-established reactions for the synthesis of substituted phenols, such as the diazotization of an aniline precursor. A likely precursor for this synthesis would be 4-chloro-2,6-difluoroaniline.

Proposed Experimental Protocol: Synthesis of 4-Chloro-2,6-difluorophenol via Diazotization

Materials:

- 4-chloro-2,6-difluoroaniline
- Concentrated sulfuric acid (H₂SO₄)
- Sodium nitrite (NaNO₂)
- Water (H₂O)
- Ice
- Copper(II) sulfate (CuSO₄) (optional, for Sandmeyer-type reaction)

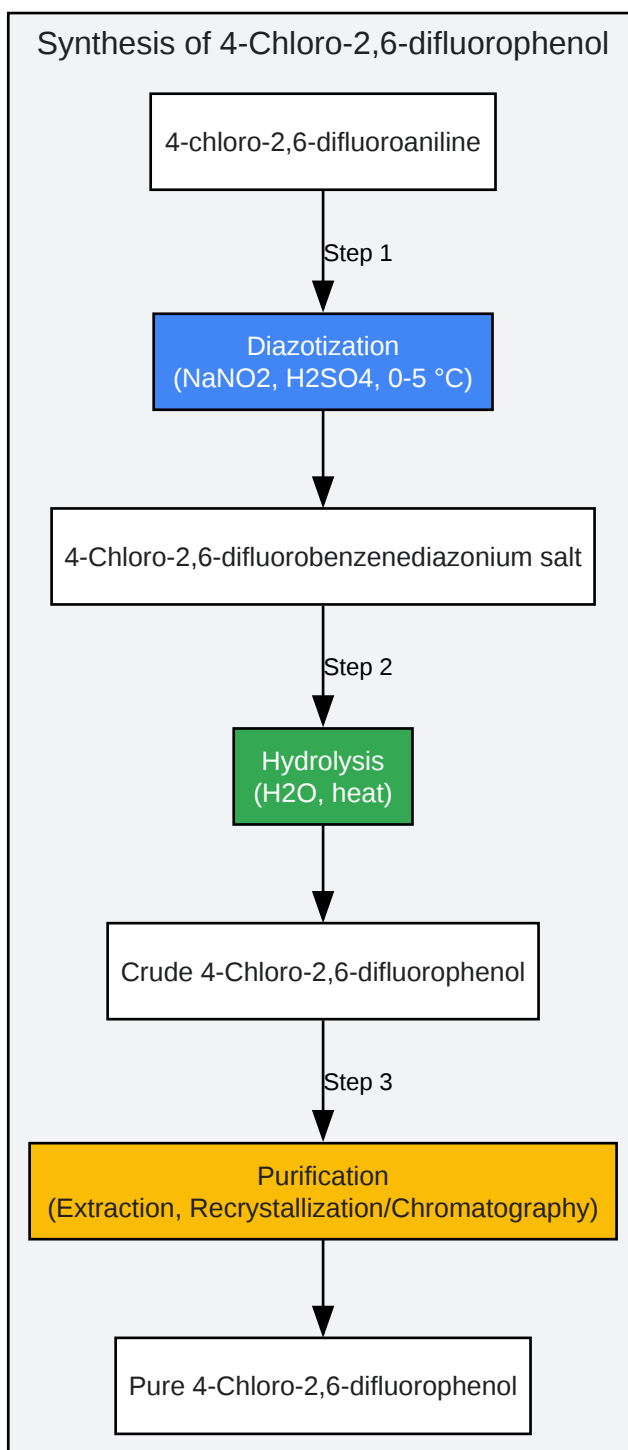
- Diethyl ether or other suitable organic solvent for extraction
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4) for drying
- Standard laboratory glassware and equipment (beakers, flasks, dropping funnel, condenser, magnetic stirrer, heating mantle, rotary evaporator)

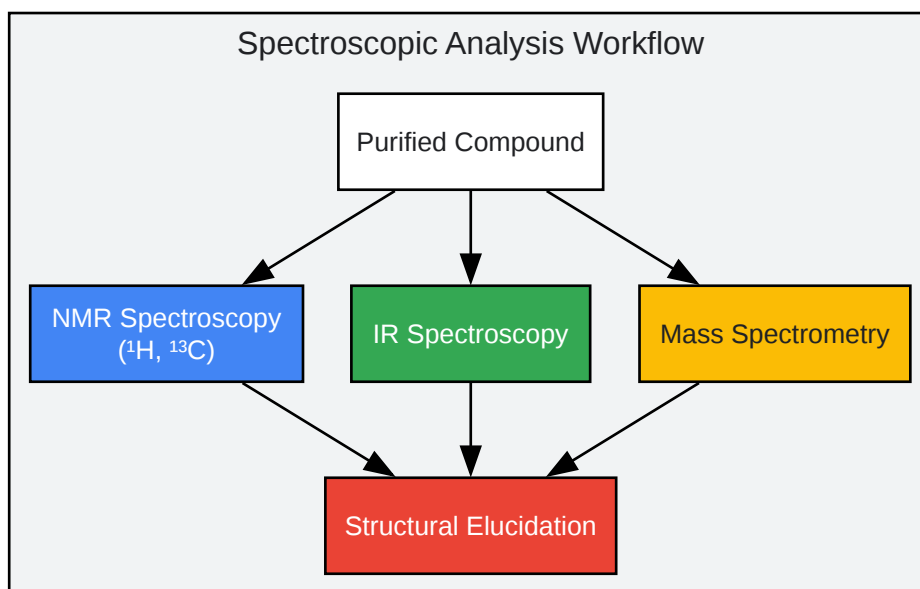
Methodology:

- Diazotization:
 - In a flask equipped with a magnetic stirrer and a dropping funnel, dissolve a known quantity of 4-chloro-2,6-difluoroaniline in a mixture of concentrated sulfuric acid and water, cooled in an ice bath to 0-5 °C.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise to the aniline solution while maintaining the temperature between 0 and 5 °C. The addition should be controlled to prevent the temperature from rising.
 - Stir the mixture for an additional 30 minutes at this temperature to ensure the complete formation of the diazonium salt.
- Hydrolysis of the Diazonium Salt:
 - In a separate flask, bring a volume of water to a boil.
 - Slowly and carefully add the cold diazonium salt solution to the boiling water. Vigorous evolution of nitrogen gas will be observed.
 - The resulting phenol will steam distill. Collect the distillate, which will be an aqueous solution/suspension of **4-Chloro-2,6-difluorophenol**.
- Work-up and Purification:
 - Extract the collected distillate with diethyl ether or another suitable organic solvent.
 - Combine the organic extracts and wash them with a saturated sodium bicarbonate solution to remove any acidic impurities, followed by a wash with brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **4-Chloro-2,6-difluorophenol**.
- Further purification can be achieved by recrystallization from a suitable solvent or by column chromatography.

The following diagram illustrates the proposed synthetic workflow.





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References

- 1. acubiochem.com [acubiochem.com]
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